

# 2-Hydroxy Nevirapine-d3 supplier specifications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Hydroxy Nevirapine-d3

Cat. No.: B12419583

[Get Quote](#)

## An In-depth Technical Guide to 2-Hydroxy Nevirapine-d3 Supplier Specifications

This technical guide provides a detailed overview of the typical supplier specifications for **2-Hydroxy Nevirapine-d3**, a critical deuterated metabolite of Nevirapine. Nevirapine is a non-nucleoside reverse transcriptase inhibitor (NNRTI) used in the treatment of HIV-1 infections. The deuterated form, **2-Hydroxy Nevirapine-d3**, serves as an essential internal standard for pharmacokinetic and metabolic studies, enabling precise quantification in biological matrices through mass spectrometry-based methods.

This document is intended for researchers, scientists, and drug development professionals who require high-purity, well-characterized reference standards for their work.

## Chemical and Physical Specifications

The fundamental properties of **2-Hydroxy Nevirapine-d3** are summarized below. These specifications are compiled from various chemical suppliers and provide a baseline for product identity and quality.

Specification	Value	Source(s)
IUPAC Name	5-Cyclopropyl-7-hydroxy-9-(methyl-d3)-5,10-dihydro-4,5,6,10-tetraaza-dibenzo[a,d]cycloheptan-11-one	[1][2]
CAS Number	1329834-05-0	[1][3]
Unlabeled CAS Number	254889-31-1	[2]
Molecular Formula	C <sub>15</sub> H <sub>11</sub> D <sub>3</sub> N <sub>4</sub> O <sub>2</sub>	[2][3]
Molecular Weight	285.32 g/mol	[2][3]
Product Type	Stable Isotope Labeled Reference Standard	[1]
Primary Use	For Research Use Only. Not for diagnostic or therapeutic use.	[2]

## Analytical Quality Control Specifications

Suppliers provide a Certificate of Analysis (CofA) with each specific lot, detailing the results of quality control tests. While exact values are lot-dependent, the following table outlines the typical analytical methods used to ensure the identity, purity, and quality of the material.

Analytical Test	Typical Specification	Methodology
Appearance	White to Off-White Solid	Visual Inspection
Identity Confirmation	Conforms to Structure	<sup>1</sup> H-NMR, Mass Spectrometry
Chromatographic Purity	≥95% (typically >98%)	HPLC-UV/MS
Isotopic Enrichment	≥98% Deuterium Incorporation	Mass Spectrometry
Solubility	Soluble in Methanol, DMSO	Solubility Testing
Storage Condition	Store at 2-8 °C in a well-closed container.	Stability Studies

## Experimental Protocols

Detailed methodologies are crucial for the proper use and verification of chemical standards. Below are representative protocols for the key analytical tests cited in supplier documentation.

### Purity Determination by High-Performance Liquid Chromatography (HPLC)

This protocol is a representative method for assessing the chromatographic purity of **2-Hydroxy Nevirapine-d3**, based on established methods for Nevirapine and its metabolites.[\[4\]](#)  
[\[5\]](#)

- Instrumentation: A standard HPLC system equipped with a UV-Vis or Photodiode Array (PDA) detector.
- Column: C8 or C18 reversed-phase column (e.g., Atlantis dC18, 5 µm, 3.9 mm × 150 mm).  
[\[4\]](#)
- Mobile Phase: A mixture of aqueous buffer and organic solvent. A common composition is Ammonium Acetate buffer and Acetonitrile (e.g., 80:20 v/v).[\[4\]](#)
- Flow Rate: 1.0 mL/min.[\[4\]](#)
- Detection Wavelength: UV detection between 260-282 nm.[\[5\]](#)[\[6\]](#)

- Sample Preparation: Accurately weigh and dissolve the standard in the mobile phase or a suitable solvent like methanol to a known concentration (e.g., 0.25 mg/mL).
- Procedure:
  - Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
  - Inject a blank (solvent) to ensure no system contamination.
  - Perform replicate injections of the prepared sample solution.
  - Record the chromatograms and integrate the peak areas.
- Calculation: Purity is calculated as the percentage of the main peak area relative to the total area of all peaks in the chromatogram.  $\text{Purity (\%)} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) \times 100$

## Identity Confirmation by Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight and isotopic enrichment of the compound.

- Instrumentation: A mass spectrometer, often coupled with an LC system (LC-MS).
- Ionization Mode: Electrospray Ionization (ESI), typically in positive mode.<sup>[7]</sup>
- Analysis: The sample is infused into the mass spectrometer. The resulting spectrum should show a prominent ion corresponding to the protonated molecule  $[M+H]^+$ .
- Expected Result: For  $C_{15}H_{11}D_3N_4O_2$ , the expected monoisotopic mass is ~285.1. The mass spectrum should confirm this molecular weight, and the isotopic distribution pattern will verify the incorporation of three deuterium atoms.<sup>[2][3]</sup>

## Structural Confirmation by $^1H$ -NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy confirms the chemical structure of the molecule.

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz).
- Solvent: A deuterated solvent in which the sample is soluble (e.g., DMSO-d<sub>6</sub> or CD<sub>3</sub>OD).
- Procedure: A <sup>1</sup>H-NMR spectrum is acquired. The chemical shifts, splitting patterns, and integrations of the observed peaks are compared against the expected structure of 2-Hydroxy Nevirapine. The reduced signal intensity of the methyl group protons confirms successful deuteration. A sample Certificate of Analysis for a related compound indicates that the spectrum should conform to the expected structure.[8]

## Quality Control and Certification Workflow

The following diagram illustrates a typical workflow for the quality control (QC) testing and certification of a chemical reference standard like **2-Hydroxy Nevirapine-d3**.

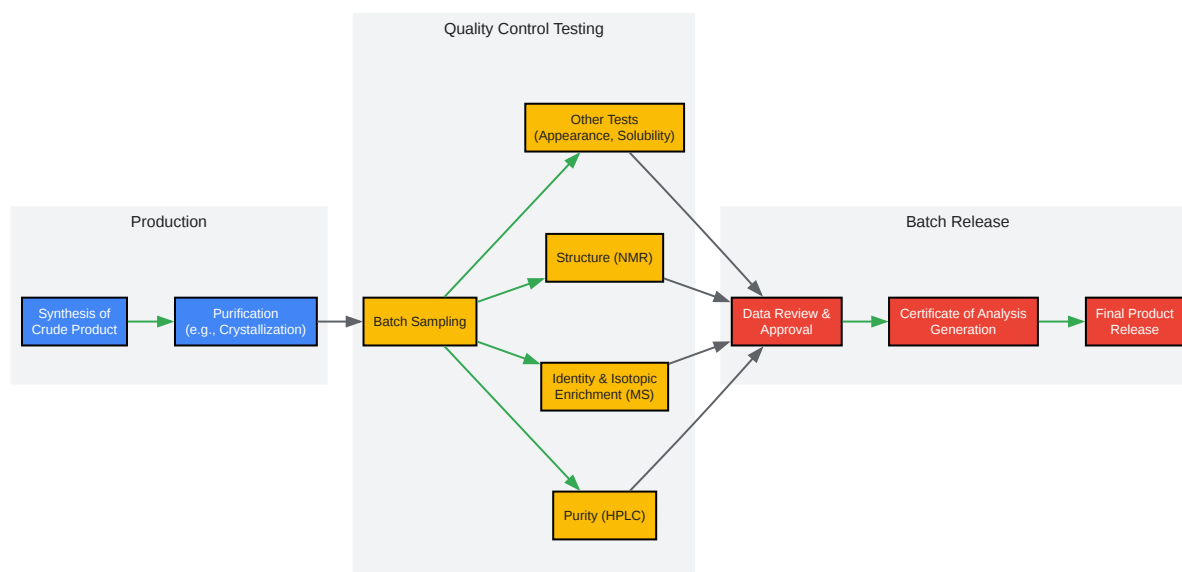


Figure 1: Quality Control Workflow for 2-Hydroxy Nevirapine-d3

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Hydroxy Nevirapine-d3 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. [scbt.com](https://www.scbt.com) [[scbt.com](https://www.scbt.com)]
- 3. [pharmaffiliates.com](https://www.pharmaffiliates.com) [[pharmaffiliates.com](https://www.pharmaffiliates.com)]
- 4. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 5. [documents.thermofisher.com](https://www.documents.thermofisher.com) [[documents.thermofisher.com](https://www.documents.thermofisher.com)]
- 6. [saudijournals.com](https://www.saudijournals.com) [[saudijournals.com](https://www.saudijournals.com)]
- 7. 2-Hydroxy nevirapine | C<sub>15</sub>H<sub>14</sub>N<sub>4</sub>O<sub>2</sub> | CID 10850461 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 8. [cleanchemlab.com](https://www.cleanchemlab.com) [[cleanchemlab.com](https://www.cleanchemlab.com)]
- To cite this document: BenchChem. [2-Hydroxy Nevirapine-d3 supplier specifications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12419583#2-hydroxy-nevirapine-d3-supplier-specifications>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)